

Diethyl Phenylmalonate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Diethyl phenylmalonate

Cat. No.: B166042

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **diethyl phenylmalonate**, a key chemical intermediate in pharmaceutical synthesis. This document details its chemical and physical properties, outlines primary synthesis methodologies, and elucidates its critical role in the production of barbiturates, particularly phenobarbital.

Core Compound Data

Diethyl phenylmalonate is an aromatic malonic ester. Key identifying information and physical properties are summarized below for quick reference.

Identifier	Value	Reference
CAS Number	83-13-6	
Molecular Formula	C ₁₃ H ₁₆ O ₄	[1]
Molecular Weight	236.26 g/mol	
IUPAC Name	diethyl 2-phenylpropanedioate	[1]
Synonyms	Phenylmalonic acid diethyl ester, Propanedioic acid, phenyl-, diethyl ester	[1]

Physical Property	Value	Conditions
Appearance	Colorless to light yellow liquid/solid	
Melting Point	16.5 °C	
Boiling Point	170-172 °C	at 14 mmHg
Density	1.096 g/cm ³	
Refractive Index	1.491	at 20°C

Synthesis of Diethyl Phenylmalonate

The synthesis of **diethyl phenylmalonate** is a critical process for its application in further chemical manufacturing. While various methods exist, a prevalent laboratory and industrial method involves the Claisen condensation of ethyl phenylacetate with diethyl oxalate, followed by decarbonylation.^[2] This indirect route is often preferred because aryl halides are generally poor electrophiles for direct alkylation of diethyl malonate.^[2]

An alternative approach involves the condensation of ethyl phenylacetate with diethyl carbonate in the presence of a base like sodium ethoxide.^[3]

Experimental Protocol: Synthesis via Claisen Condensation

This protocol is a generalized representation based on established chemical principles.

- **Preparation of Sodium Ethoxide:** In a suitable reaction vessel equipped with a stirrer and condenser, dissolve clean sodium metal in absolute ethanol to prepare a solution of sodium ethoxide.
- **Initial Condensation:** Cool the sodium ethoxide solution and add diethyl oxalate with vigorous stirring. Immediately follow with the addition of ethyl phenylacetate.
- **Reaction and Precipitation:** The reaction mixture is stirred, leading to the formation of a sodium salt precipitate.

- Liberation of the Intermediate: Treat the sodium salt with a dilute acid (e.g., sulfuric acid) to liberate diethyl phenyloxobutandioate.
- Decarbonylation: Heat the isolated intermediate under reduced pressure. This step removes a molecule of carbon monoxide, yielding **diethyl phenylmalonate**.
- Purification: The crude **diethyl phenylmalonate** is then purified by vacuum distillation.

Role in Drug Development: Synthesis of Phenobarbital

Diethyl phenylmalonate is a crucial precursor in the synthesis of phenobarbital, a long-acting barbiturate used as an anticonvulsant and sedative. The synthesis involves two primary stages following the production of **diethyl phenylmalonate**.

- Alkylation: The α -carbon of **diethyl phenylmalonate** is deprotonated by a strong base (e.g., sodium ethoxide) to form a carbanion. This nucleophile is then alkylated with an ethyl halide (e.g., ethyl bromide) to introduce the ethyl group, yielding diethyl ethylphenylmalonate.[4]
- Condensation with Urea: The resulting diethyl ethylphenylmalonate undergoes a condensation reaction with urea in the presence of a strong base like sodium ethoxide or methoxide. This step forms the barbiturate ring, producing phenobarbital.[4][5]

The overall synthetic pathway from **diethyl phenylmalonate** to phenobarbital is a cornerstone of its pharmaceutical production.



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Caption: Synthesis of Phenobarbital from **Diethyl Phenylmalonate**.

Biological Significance and Applications

The primary biological relevance of **diethyl phenylmalonate** is as an intermediate in the synthesis of pharmacologically active molecules.[3] Derivatives of **diethyl phenylmalonate**,

such as phenobarbital, exert their effects by modulating neurotransmitter systems, particularly by enhancing the activity of GABA receptors, which leads to increased inhibitory neurotransmission in the central nervous system.[3]

Beyond barbiturates, **diethyl phenylmalonate** and its derivatives are utilized in the synthesis of other therapeutic agents, including anti-inflammatory drugs and anticonvulsants.[6] It also serves as a versatile building block in broader organic synthesis for creating complex molecules and heterocyclic compounds.[6]

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